

Introduction: The Critical Role of Solubility for a Complex Halogenated Phenol

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Compound of Interest

Compound Name: 5-Bromo-4-fluoro-2-iodophenol

Cat. No.: B14884502

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5-Bromo-4-fluoro-2-iodophenol is a polyhalogenated aromatic compound featuring a hydroxyl group, making it a valuable and reactive building block in medicinal chemistry and materials science.^[1] The specific arrangement of bromine, fluorine, and iodine atoms, combined with the phenolic hydroxyl group, imparts a unique electronic and steric profile, influencing its reactivity in synthetic pathways like nucleophilic and electrophilic substitutions.^[1] For researchers in drug development and synthetic chemistry, understanding the solubility of this compound is not a trivial preliminary step but a cornerstone for successful experimental design. Poor solubility can lead to unpredictable reaction kinetics, challenges in purification, and inaccurate results in biological screening assays.

This guide provides a comprehensive technical overview of the solubility of **5-Bromo-4-fluoro-2-iodophenol**. Moving beyond a simple list of solvents, we will explore the underlying physicochemical principles that govern its dissolution. We will detail a robust, field-proven experimental protocol for accurately determining its thermodynamic solubility and provide a predictive framework for its behavior in a range of common organic solvents, enabling scientists to make informed decisions in their research endeavors.

Physicochemical Profile of 5-Bromo-4-fluoro-2-iodophenol

A molecule's structure is the primary determinant of its physical properties, including solubility. The key characteristics of **5-Bromo-4-fluoro-2-iodophenol** are summarized below.

Property	Value	Source
CAS Number	530141-46-9	Echemi[2]
Molecular Formula	C ₆ H ₃ BrFIO	Echemi[2]
Molecular Weight	316.89 g/mol	Echemi[2]
Predicted logP (XLogP3)	2.9	Echemi[2]

The presence of four distinct functional groups/substituents on the benzene ring (hydroxyl, fluorine, bromine, iodine) creates a molecule with significant polarity and the capacity for specific intermolecular interactions. The predicted LogP value of 2.9 suggests a moderate lipophilicity, indicating that while it has nonpolar character, it is not excessively greasy and should exhibit solubility in a range of polar organic solvents.

Theoretical Principles Governing Solubility

The dissolution of a solute in a solvent is a thermodynamic process governed by the enthalpy and entropy changes of mixing. A useful heuristic for predicting this is the principle of "like dissolves like," which states that substances with similar intermolecular forces are likely to be miscible.[3][4]

The Role of Polarity and Intermolecular Forces

The overall polarity of **5-Bromo-4-fluoro-2-iodophenol** is a balance between its non-polar benzene ring and its polar substituents. The strength of interactions between solute and solvent molecules must be sufficient to overcome the solute-solute and solvent-solvent interactions.[3]

- **London Dispersion Forces:** These are weak, temporary forces present in all molecules and will be the primary interaction with nonpolar solvents like hexane. Given the molecule's significant polarity, these forces alone will be insufficient for significant dissolution.[5]

- **Dipole-Dipole Interactions:** The electronegative halogen atoms (F, Br, I) and the oxygen atom create a significant molecular dipole, allowing for strong dipole-dipole interactions with polar aprotic solvents like acetone or ethyl acetate.[5]
- **Hydrogen Bonding:** This is the most critical interaction for this molecule. The phenolic hydroxyl (-OH) group can act as both a hydrogen bond donor (with its acidic proton) and a hydrogen bond acceptor (via the lone pairs on the oxygen).[6] This capability is the primary driver for its solubility in polar protic solvents.

Impact of Solvent Choice

Based on these principles, we can predict the solubility behavior in different classes of organic solvents:

- **Polar Protic Solvents** (e.g., Methanol, Ethanol): These solvents can also engage in hydrogen bonding, acting as both donors and acceptors. Strong solute-solvent hydrogen bonds are expected to form, leading to high solubility.[7]
- **Polar Aprotic Solvents** (e.g., DMSO, Acetone, THF): These solvents have significant dipole moments and can act as hydrogen bond acceptors but not donors. They will readily interact with the phenolic -OH group, leading to moderate to high solubility.
- **Nonpolar Solvents** (e.g., Hexane, Toluene): These solvents only interact via weak London dispersion forces. The energy required to break the strong hydrogen bonds and dipole-dipole interactions between the phenol molecules will not be compensated by the weak solute-solvent interactions, resulting in very low solubility.

Experimental Determination of Thermodynamic Solubility

To obtain reliable and reproducible quantitative data, a standardized experimental protocol is essential. The Shake-Flask Method is widely regarded as the "gold standard" for determining thermodynamic equilibrium solubility due to its reliability and direct measurement of the saturated state.[8][9]

Rationale for the Shake-Flask Method

This method ensures that equilibrium is reached between the undissolved solid and the saturated solution by agitating an excess of the compound in the solvent for a prolonged period.[9] This contrasts with kinetic solubility methods, which can sometimes overestimate solubility by creating supersaturated solutions.[10] By physically separating the solid phase before analysis, we ensure the measured concentration represents the true thermodynamic solubility limit.

Safety and Handling Precautions

Halogenated phenols require careful handling. Based on safety data for structurally similar compounds, **5-Bromo-4-fluoro-2-iodophenol** should be assumed to be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.[11][12][13]

- Always handle the compound in a well-ventilated fume hood.[2]
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.[14]
- Avoid generating dust during weighing and transfer.[2]
- Consult the specific Safety Data Sheet (SDS) for the compound before beginning any work.

Step-by-Step Experimental Protocol

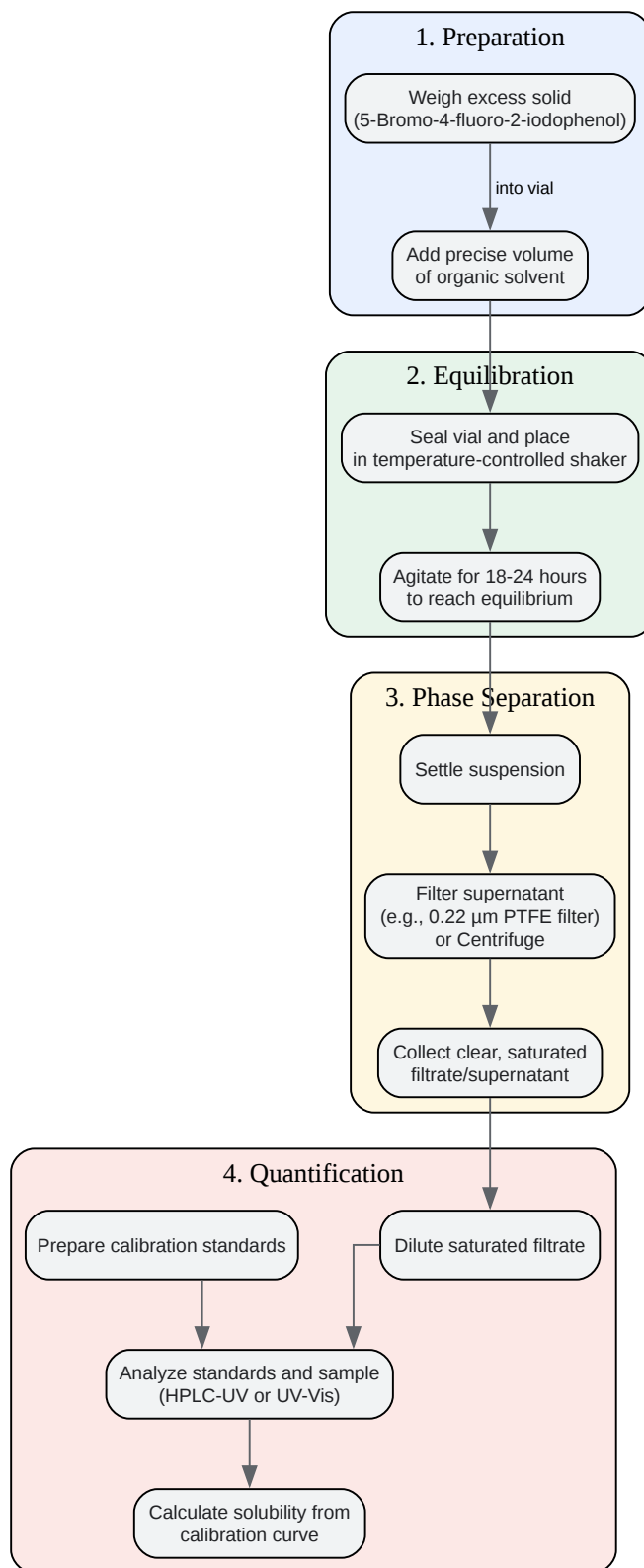
This protocol describes the determination of solubility at a controlled temperature.

- Preparation:
 - Add an excess amount of solid **5-Bromo-4-fluoro-2-iodophenol** to a series of screw-cap vials (e.g., 20 mg per vial). The key is to ensure solid material remains visible at the end of the experiment.[8]
 - To each vial, add a precise volume of the desired organic solvent (e.g., 2 mL).
- Equilibration:
 - Tightly seal the vials to prevent solvent evaporation.

- Place the vials in an orbital shaker or on a rotating wheel within a temperature-controlled incubator (e.g., 25 °C).
- Agitate the samples for a sufficient duration to ensure equilibrium is reached. A common duration is 18-24 hours.[\[9\]](#)[\[15\]](#)
- Phase Separation:
 - Allow the vials to stand undisturbed in the incubator for a short period (e.g., 1 hour) to allow the bulk of the undissolved solid to settle.
 - Carefully withdraw an aliquot of the supernatant.
 - Separate the remaining undissolved solid from the saturated solution. This is a critical step and can be achieved by:
 - Centrifugation: Pellet the solid and carefully collect the supernatant.
 - Filtration: Use a syringe filter (e.g., 0.22 µm PTFE) to filter the solution. Ensure the filter material is compatible with the organic solvent used.
- Quantification:
 - Prepare a series of calibration standards of **5-Bromo-4-fluoro-2-iodophenol** of known concentrations in the same solvent.
 - Dilute the saturated filtrate with the solvent to bring its concentration within the linear range of the calibration curve.
 - Analyze the standards and the diluted sample using a suitable analytical method, such as UV-Vis spectrophotometry or HPLC-UV.
 - Calculate the concentration of the saturated solution using the calibration curve, accounting for the dilution factor. This value is the thermodynamic solubility.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the Shake-Flask solubility determination protocol.



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Caption: Workflow for Thermodynamic Solubility Determination via the Shake-Flask Method.

Predicted Solubility Profile and Data Template

While experimental determination is paramount, a predictive understanding is invaluable for initial solvent screening. The table below summarizes the expected qualitative solubility of **5-Bromo-4-fluoro-2-iodophenol** based on the theoretical principles discussed.

Table 1: Predicted Qualitative Solubility of **5-Bromo-4-fluoro-2-iodophenol**

Solvent Class	Example Solvents	Key Interactions	Predicted Solubility	Rationale
Polar Protic	Methanol, Ethanol, Isopropanol	H-Bonding (Donor & Acceptor), Dipole-Dipole	High	Strong solute-solvent hydrogen bonding readily overcomes the solute's crystal lattice energy.
Polar Aprotic	DMSO, DMF, Acetone, THF	H-Bonding (Acceptor), Dipole-Dipole	High to Moderate	Strong hydrogen bond acceptance by the solvent and dipole interactions facilitate dissolution.
Halogenated	Dichloromethane (DCM), Chloroform	Dipole-Dipole	Moderate to Low	Solvents are weakly polar and can interact with the molecule's dipole, but lack H-bonding.
Aromatic	Toluene, Benzene	London Dispersion, π -stacking	Low	Weak interactions are insufficient to disrupt the strong intermolecular forces of the solid phenol.
Nonpolar Aliphatic	Hexane, Cyclohexane	London Dispersion	Very Low / Insoluble	Mismatch in polarity ("like dissolves unlike") results in minimal dissolution.

For researchers generating their own data, the following template provides a structured format for recording quantitative results.

Table 2: Quantitative Solubility Data Template

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Observations
Methanol	25			
Ethanol	25			
Acetone	25			
Acetonitrile	25			
Tetrahydrofuran (THF)	25			
Dichloromethane (DCM)	25			
Toluene	25			
Hexane	25			

Conclusion

5-Bromo-4-fluoro-2-iodophenol is a molecule of significant interest with a nuanced solubility profile driven by its capacity for strong hydrogen bonding and dipole-dipole interactions. It is predicted to be highly soluble in polar protic solvents like methanol and ethanol, and moderately to highly soluble in polar aprotic solvents such as acetone and DMSO. Conversely, poor solubility is expected in nonpolar solvents like hexane. For precise and reliable quantification, the shake-flask method stands as the definitive technique. By combining a robust theoretical understanding with rigorous experimental methodology, researchers can effectively harness the synthetic potential of this versatile halogenated phenol.

References

- University of Toronto. (2023). Solubility of Organic Compounds. Retrieved from [\[Link\]](#)

- Open Oregon Educational Resources. (n.d.). 3.2 Solubility – Introductory Organic Chemistry. Retrieved from [\[Link\]](#)
- Chembida. (n.d.). Buy 4-Bromo-5-fluoro-2-iodophenol. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 2-Bromo-4-iodophenol. PubChem Compound Database. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 2-Fluoro-5-iodophenol. PubChem Compound Database. Retrieved from [\[Link\]](#)
- BioAssay Systems. (n.d.). Solubility Testing – Shake Flask Method. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2022). 6.3: Hydrogen Bonding Interactions and Solubility. Retrieved from [\[Link\]](#)
- Chemistry Steps. (n.d.). Solubility of Organic Compounds. Retrieved from [\[Link\]](#)
- Bellevue College. (n.d.). EXPERIMENT 1 DETERMINATION OF SOLUBILITY CLASS. Retrieved from [\[Link\]](#)
- Vedantu. (n.d.). How do hydrogen bonds affect solubility class 11 chemistry CBSE. Retrieved from [\[Link\]](#)
- Dissolution Technologies. (2011). Determination of Thermodynamic Solubility of Active Pharmaceutical Ingredients for Veterinary Species: A New USP General Chapter. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023). Solubility Rules. Retrieved from [\[Link\]](#)
- Regulations.gov. (2018). MALTOL LACTONE: DETERMINATION OF WATER SOLUBILITY USING THE SHAKE FLASK METHOD. Retrieved from [\[Link\]](#)
- YouTube. (2020). Principles of Solubility in Organic Chemistry with Nadia Korovina. Retrieved from [\[Link\]](#)
- Cengage Learning. (n.d.). Identifying an Unknown Compound by Solubility, Functional Group Tests and Spectral Analysis. Retrieved from [\[Link\]](#)

- Lund University Publications. (2006). Methods for measurement of solubility and dissolution rate of sparingly soluble drugs. Retrieved from [[Link](#)]
- YouTube. (2017). Polarity and Solubility. Retrieved from [[Link](#)]
- Bellevue College. (n.d.). Experiment 2 # Solubility. Retrieved from [[Link](#)]
- StudySmarter. (n.d.). Solubility and Polarity. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2024). 1.27: Experiment_727_Organic Compound Functional Groups. Retrieved from [[Link](#)]

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Sources

- 1. Buy 4-Bromo-5-fluoro-2-iodophenol [[smolecule.com](#)]
- 2. [echemi.com](#) [[echemi.com](#)]
- 3. Solubility of Organic Compounds - Chemistry Steps [[chemistrysteps.com](#)]
- 4. [m.youtube.com](#) [[m.youtube.com](#)]
- 5. [solubilityofthings.com](#) [[solubilityofthings.com](#)]
- 6. 3.2 Solubility – Introductory Organic Chemistry [[openoregon.pressbooks.pub](#)]
- 7. [chem.libretexts.org](#) [[chem.libretexts.org](#)]
- 8. [dissolutiontech.com](#) [[dissolutiontech.com](#)]
- 9. [lup.lub.lu.se](#) [[lup.lub.lu.se](#)]
- 10. [enamine.net](#) [[enamine.net](#)]
- 11. 2-Bromo-4-iodophenol | C₆H₄BrIO | CID 22160860 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 12. 2-Fluoro-5-iodophenol | C₆H₄FIO | CID 46911832 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]

- [13. sds.fluorochem.co.uk](https://sds.fluorochem.co.uk) [sds.fluorochem.co.uk]
- [14. fishersci.com](https://fishersci.com) [fishersci.com]
- [15. bioassaysys.com](https://bioassaysys.com) [bioassaysys.com]
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